

Famoxadone in Integrated Pest Management (IPM): Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Famoxadone*

Cat. No.: *B114321*

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These application notes provide a comprehensive overview of the fungicide **famoxadone** and its application within Integrated Pest Management (IPM) strategies. This document details its mode of action, target pathogens, and includes protocols for efficacy testing and resistance management.

Introduction to Famoxadone

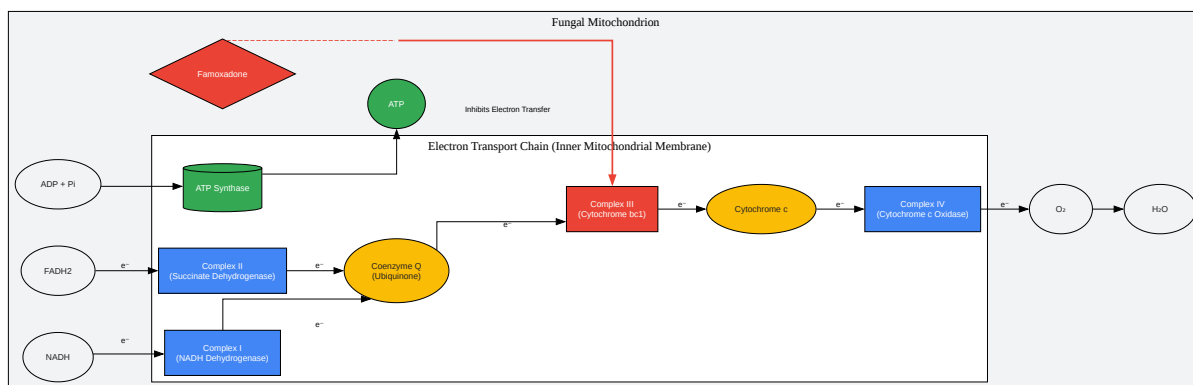
Famoxadone is a synthetic fungicide from the oxazolidinedione class of chemicals.^[1] It is a quinone outside inhibitor (QoI) fungicide, highly effective against a broad spectrum of plant pathogenic fungi, particularly those belonging to the Oomycetes and Ascomycetes classes.^[1] ^[2] **Famoxadone** is primarily used as a protective fungicide but also exhibits curative properties, especially when applied in the early stages of infection.^[1] It is often used in combination with other fungicides, such as cymoxanil, to enhance its efficacy and manage the development of resistance.^{[3][4]}

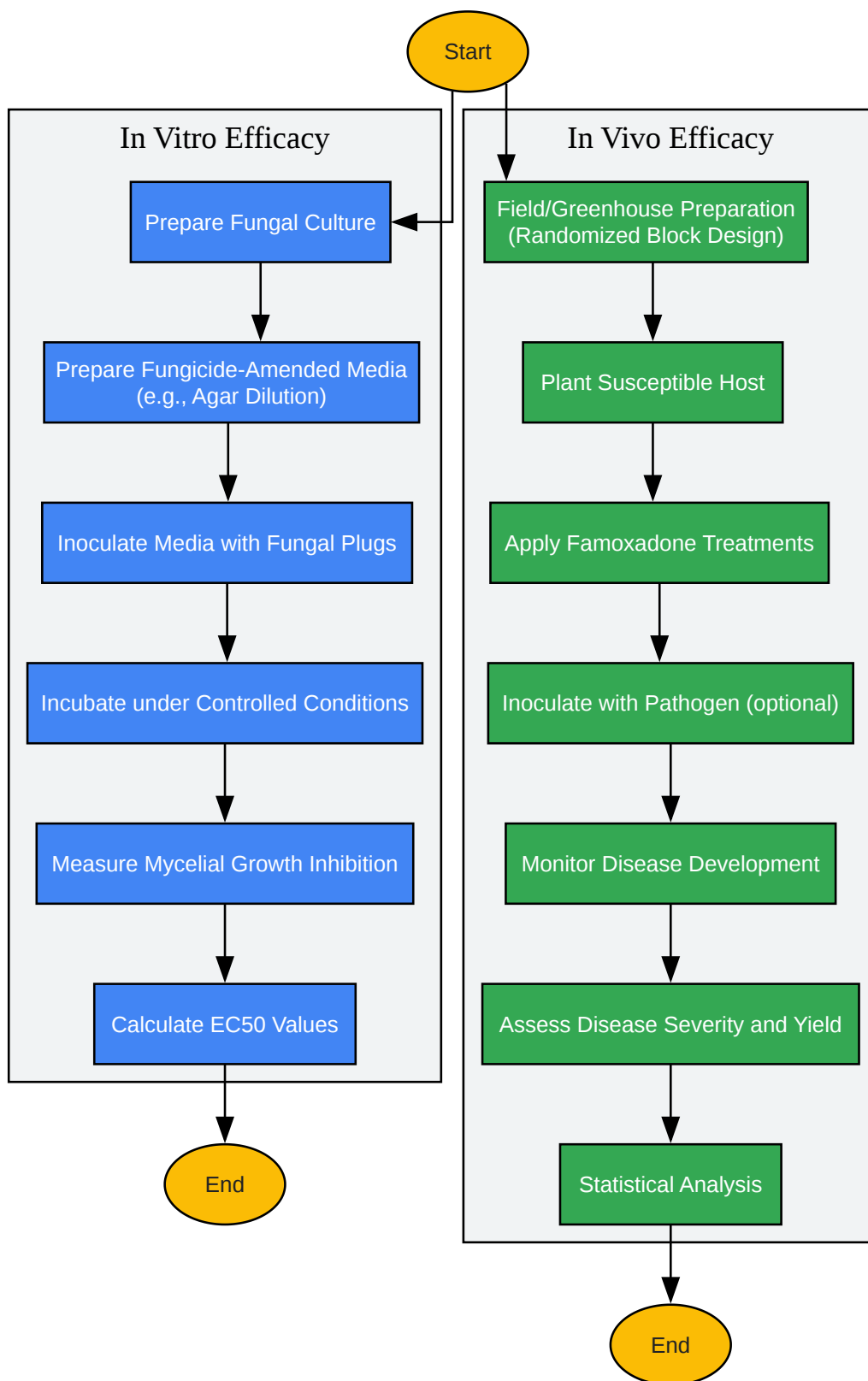
Mode of Action

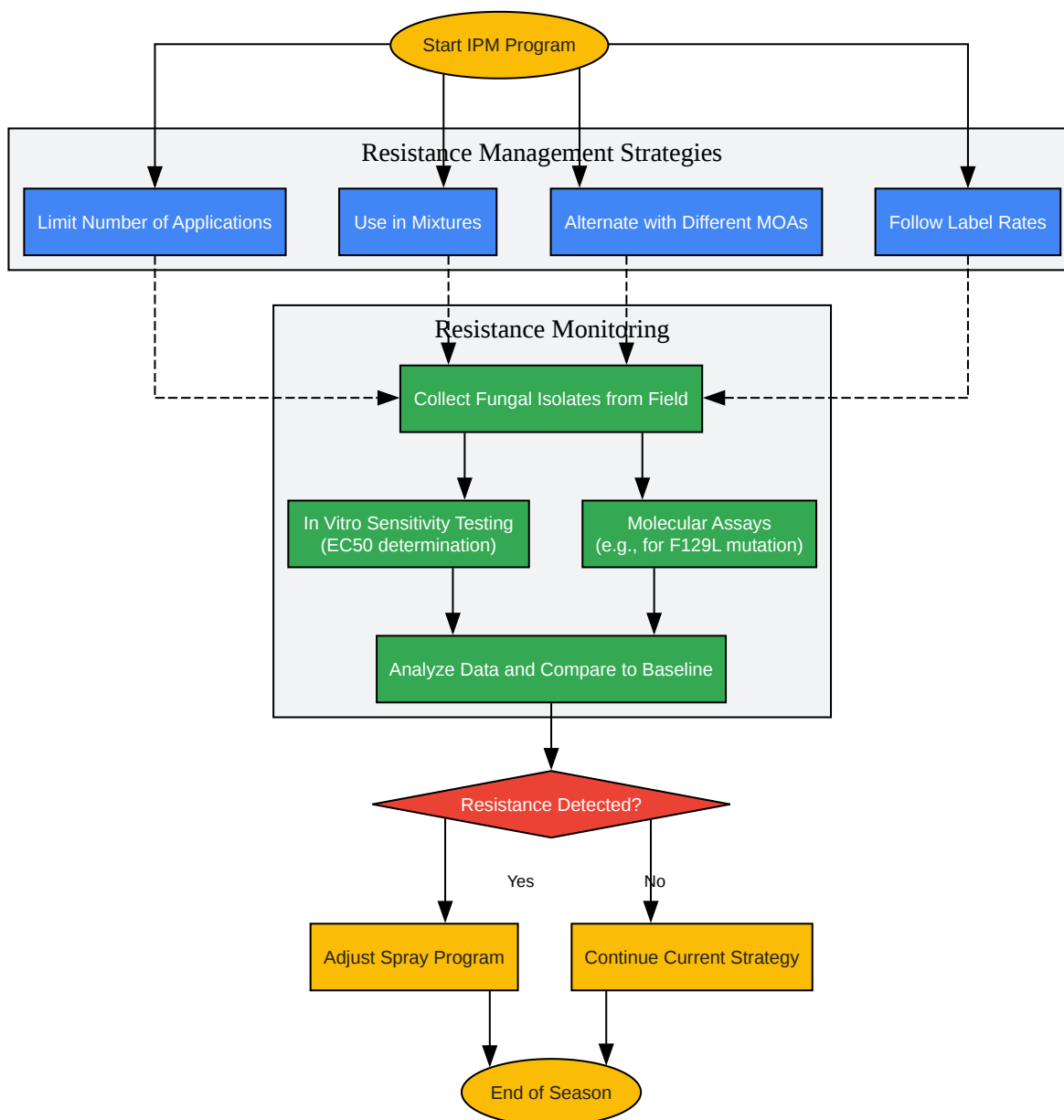
Famoxadone's primary mode of action is the inhibition of mitochondrial respiration in fungi.^[1] It specifically targets Complex III (also known as the cytochrome bc1 complex) of the electron transport chain.^[5] By binding to the quinone outside (Qo) site of cytochrome b within this

complex, **famoxadone** blocks the transfer of electrons, which disrupts the production of ATP, the essential energy currency of the cell. This ultimately leads to the cessation of fungal growth and reproduction.[1][6]

Signaling Pathway of **Famoxadone's** Action







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